

A Technical Guide to the Spectroscopic Identification of Resistomycin

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Compound of Interest

Compound Name: Resistomycin

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the spectroscopic data and methodologies essential for the identification and characterization of **Resistomycin**, a potent antibiotic and anticancer agent. **Resistomycin** (also known as Heliomycin) is a quinone-related natural product first isolated from *Streptomyces resistomycificus*.^{[1][2]} Its complex polycyclic structure necessitates a multi-faceted analytical approach for unambiguous identification. This document summarizes the key nuclear magnetic resonance (NMR), mass spectrometry (MS), ultraviolet-visible (UV-Vis), and infrared (IR) spectroscopic data, details the experimental protocols for data acquisition, and visualizes the analytical workflow.

Summary of Spectroscopic Data

The identification of **Resistomycin** is achieved by compiling and interpreting data from several spectroscopic techniques. The molecular formula is $C_{22}H_{16}O_6$, with a molar mass of $376.364 \text{ g}\cdot\text{mol}^{-1}$ ^[2].

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed chemical structure of **Resistomycin**. Spectra are typically recorded in deuterated dimethyl sulfoxide (DMSO- d_6).

Table 1: ^1H NMR Spectroscopic Data for **Resistomycin** (DMSO- d_6)

Chemical Shift (δH) ppm	Multiplicity	Integration	Assignment	Reference(s)
14.55	s (br)	1H	Chelated OH	[1]
14.50	s	1H	OH-7	[3]
14.36	s (br)	1H	Chelated OH	[1]
14.34	s	1H	OH-3	[3]
14.07	s (br)	1H	Chelated OH	[1]
13.99	s	1H	OH-5	[3]
11.83	s	1H	OH-10	[3]
11.72	s (br)	1H	Chelated OH	[1]
7.23	s	1H	H-11	[3]
7.21	s	1H	Aromatic H	[1]
7.01	s	1H	H-8 / Aromatic H	[1][3]
6.34	s	1H	H-4	[3]
6.31	s	1H	Aromatic H	[1]
2.90	s	3H	Aromatic CH ₃	[1]
2.89	s	3H	Me-9	[3]

| 1.56 | s | 6H | 2 x CH₃ (magnetically equivalent) |[1][3] |

Table 2: ¹³C NMR Spectroscopic Data for **Resistomycin** (150 MHz, DMSO-d₆)

Chemical Shift (δ C) ppm	Assignment	Reference(s)
205.1	C-2	[3]
204.9	C=O	[1]
184.8	C-6	[3]
183.5	C=O	[1]
170.7	Aromatic C-O	[1]
170.5	C-3	[3]
170.5	Aromatic C-O	[1]
169.9	C-5	[3]
168.2	C-7	[3]
167.6	Aromatic C-O	[1]
162.7	C-10	[3]
162.1	Aromatic C-O	[1]
152.7	C-11a	[1][3]
152.2	C-9	[3]
139.9	C-11c	[3]
128.8	C-9b	[3]
119.7	C-8	[3]
114.4	C-9a	[3]
109.9	C-11	[3]
107.6	C-11b	[3]
106.7	C-6a	[3]
106.0	C-5a	[3]
102.9	C-2a	[3]

Chemical Shift (δ C) ppm	Assignment	Reference(s)
100.6	C-4	[3]
99.4	Aromatic C	[1]
46.3	C-1	[3]
46.1	Aliphatic C	[1]
28.9	2 x CH ₃	[1]
28.8	Me-1	[3]
26.0	Me-9	[3]

| 25.5 | Aromatic CH₃ |[1] |

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and elemental composition of **Resistomycin**.

Table 3: Mass Spectrometry Data for **Resistomycin**

Technique	Ionization Mode	Observed m/z	Interpretation	Reference(s)
ESI-MS	Negative	[M-H] ⁻	Molecular weight of 376 Da	[4]

| APCI-MS | Positive | 377.1016 | [M+H]⁺ (Calculated for C₂₂H₁₇O₆⁺: 377.1019) |[3] |

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum provides information about the electronic transitions within the molecule, characteristic of its chromophore system.

Table 4: UV-Vis Spectroscopic Data for **Resistomycin**

Solvent	λ_{max} (nm)	Interpretation	Reference(s)
---------	-----------------------------	----------------	--------------

| Methanol (MeOH) | 455, 321, 266 | Suggests the presence of a peri-hydroxy quinone group | [\[1\]](#)[\[4\]](#) |

Infrared (IR) Spectroscopy

The IR spectrum identifies the functional groups present in the molecule.

Table 5: Infrared (IR) Spectroscopic Data for **Resistomycin**

Wavenumber (cm ⁻¹)	Intensity	Assignment	Reference(s)
3426	Strong, Broad	O-H stretching	[3]
2963	-	C-H stretching of a CH ₃ group	[3]

| 1639 | Sharp, Strong | C=O (carbonyl) stretching | [\[3\]](#) |

Experimental Protocols

Detailed methodologies are crucial for the reproducible isolation and analysis of **Resistomycin**.

Isolation and Purification

Resistomycin is a secondary metabolite produced by actinomycetes, most notably *Streptomyces* species.[\[5\]](#)

- Fermentation: The producing strain (e.g., *Streptomyces aurantiacus*) is cultured in a suitable broth medium. The production of a reddish-brown pigment often indicates the synthesis of **Resistomycin**.[\[3\]](#)
- Extraction: The culture broth is centrifuged, and the supernatant or cell mass is extracted with an organic solvent such as ethyl acetate or n-Butanol.[\[3\]](#)[\[6\]](#)

- **Chromatographic Purification:** The crude extract is subjected to silica gel column chromatography. A gradient elution system, typically with a mixture of hexane and ethyl acetate, is used to separate the compounds. Fractions are collected and monitored for activity. The fraction containing **Resistomycin** (often appearing as a yellow compound) is concentrated to yield the pure substance.[3]

Spectroscopic Analysis

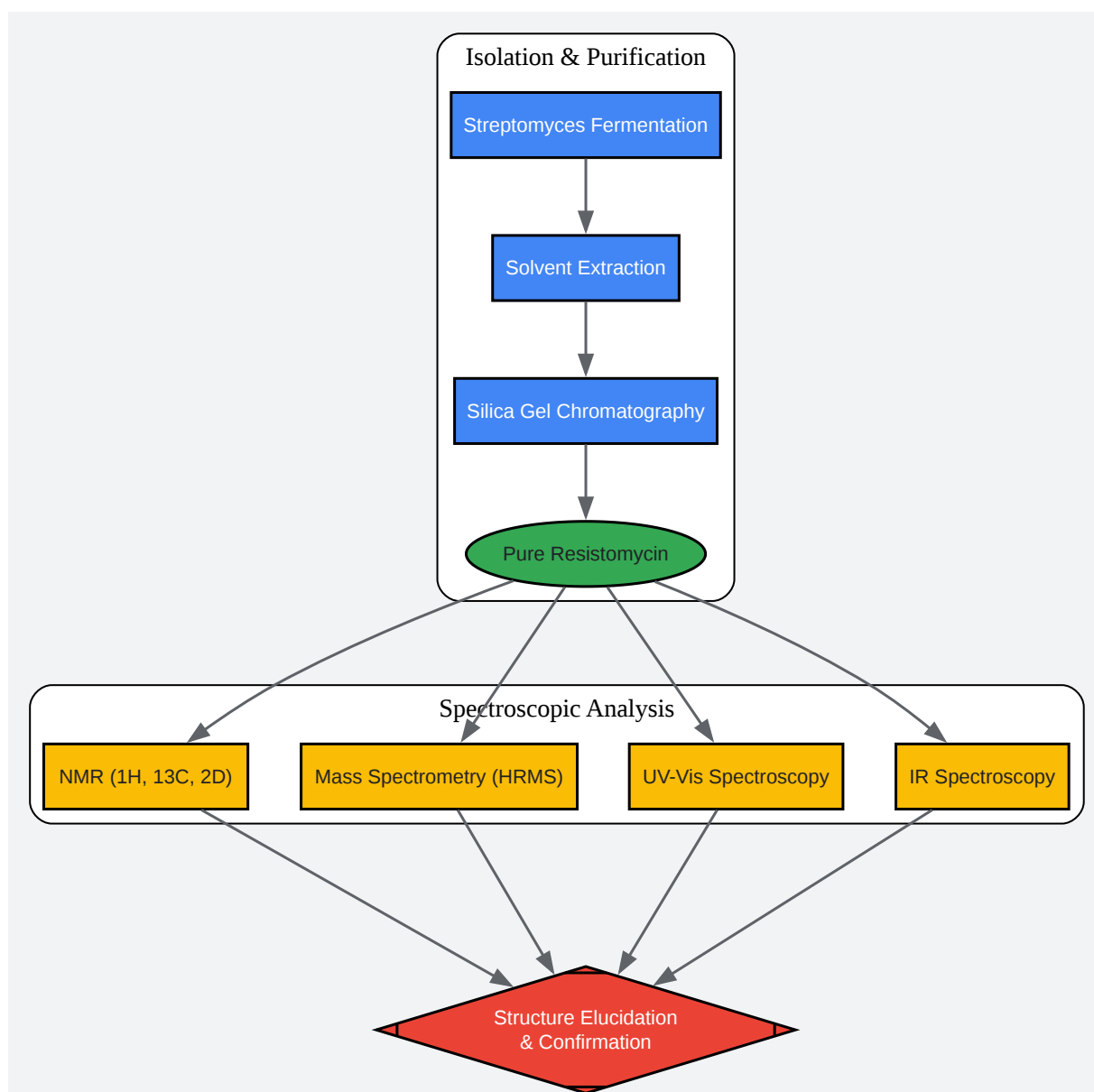
- **NMR Spectroscopy:**
 - **Sample Preparation:** A few milligrams of purified **Resistomycin** are dissolved in ~0.5 mL of DMSO-d₆.
 - **Instrumentation:** Data is acquired on a high-field NMR spectrometer (e.g., 600 MHz for ¹H, 150 MHz for ¹³C).
 - **Analysis:** ¹H, ¹³C, and 2D NMR experiments (COSY, HSQC, HMBC) are performed to assign all proton and carbon signals unequivocally.[3][7] Chemical shifts are referenced to the residual solvent signals (δH 2.50 and δC 39.51 for DMSO-d₆).[3][7]
- **Mass Spectrometry:**
 - **Instrumentation:** High-resolution mass spectrometry (HR-ESI-MS or APCI-MS) is used.[3][4]
 - **Analysis:** The instrument is operated in either positive or negative ion mode to detect the protonated molecule [M+H]⁺ or the deprotonated molecule [M-H]⁻, respectively. The accurate mass measurement is used to confirm the elemental composition.[3]
- **UV-Vis Spectroscopy:**
 - **Sample Preparation:** A dilute solution of **Resistomycin** is prepared in a UV-transparent solvent, typically methanol (MeOH).[1]
 - **Instrumentation:** A dual-beam UV-Vis spectrophotometer is used to scan the absorbance from approximately 200 to 600 nm.[6]
- **Infrared (IR) Spectroscopy:**

- Sample Preparation: The sample is typically prepared as a KBr (potassium bromide) pellet.
- Instrumentation: An FTIR (Fourier Transform Infrared) spectrometer is used to acquire the spectrum, usually in the range of 4000 to 400 cm^{-1} .^[3]

Visualized Workflows and Pathways

Analytical Workflow for Resistomycin Identification

The following diagram illustrates the logical workflow from the microbial source to the final structural confirmation of **Resistomycin**.

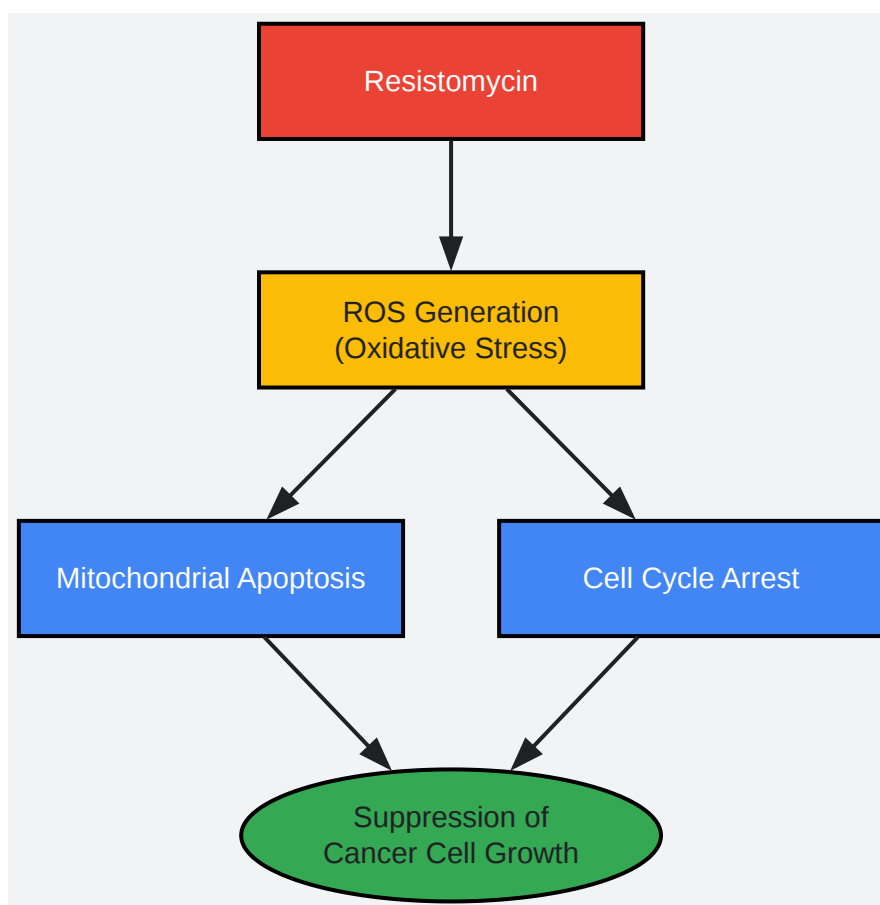


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Caption: Workflow for the identification of **Resistomycin**.

Simplified Signaling Pathway of Resistomycin's Anticancer Activity

Recent studies have shown that **Resistomycin** exerts its anticancer effects by inducing oxidative stress, leading to apoptosis and cell cycle arrest in cancer cells.[1]



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References

- 1. Resistomycin Suppresses Prostate Cancer Cell Growth by Instigating Oxidative Stress, Mitochondrial Apoptosis, and Cell Cycle Arrest - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Resistomycin - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. Assessment of resistomycin, as an anticancer compound isolated and characterized from Streptomyces aurantiacus AAA5 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. bi.tbzmed.ac.ir [bi.tbzmed.ac.ir]
- 7. researchgate.net [researchgate.net]
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